

Personal protective equipment for handling 5-Bromo-2-furaldehyde

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Compound of Interest

Compound Name: 5-Bromo-2-furaldehyde

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Essential Safety and Handling Guide for 5-Bromo-2-furaldehyde

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **5-Bromo-2-furaldehyde** (CAS No: 1899-24-7). Adherence to these procedures is essential for ensuring a safe laboratory environment and minimizing risks associated with this chemical.

Hazard Identification and Personal Protective Equipment (PPE)

5-Bromo-2-furaldehyde is a hazardous substance that can cause skin and eye irritation, and may cause respiratory irritation.^{[1][2][3][4][5][6]} It is harmful if swallowed, inhaled, or in contact with skin.^{[1][3][4][5][6]} The material is also irritating to mucous membranes and the upper respiratory tract.^[1] Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory.

Table 1: Recommended Personal Protective Equipment (PPE) for Handling **5-Bromo-2-furaldehyde**

Activity	Eye/Face Protection	Hand Protection	Respiratory Protection	Body Protection
Weighing/Handling Solid	Tightly fitting safety goggles with side-shields (conforming to EN166 or NIOSH standards).[1][2][7]	Chemical-impermeable gloves (e.g., Nitrile rubber).[1][2]	N95 (US) or equivalent dust mask. A full-face respirator is recommended if exposure limits are exceeded or irritation is experienced.[2][3]	Standard lab coat.[2]
Preparing Solutions	Tightly fitting safety goggles with side-shields. A face shield is recommended if splashing is likely.[2][8]	Chemical-impermeable gloves (e.g., Nitrile rubber).[1][2]	Work within a certified chemical fume hood to avoid inhaling vapors.[2][4]	Chemical-resistant lab coat or apron over a standard lab coat.[2]
Running Reactions	Tightly fitting safety goggles with side-shields.[2]	Chemical-impermeable gloves (e.g., Nitrile rubber).[1][2]	All operations should be conducted within a chemical fume hood.[2]	Standard lab coat.[2]
Spill Cleanup	Tightly fitting safety goggles and a face shield.[2]	Heavy-duty, chemical-resistant gloves.	Full-face respirator with appropriate cartridges for organic vapors and particulates.	Chemical-resistant suit or coveralls.

General Hygiene Practices:

- Wash hands thoroughly after handling the chemical.[1]

- Practice good industrial hygiene; wash hands before breaks and at the end of the workday.
[1]
- Avoid contact with skin and eyes.[1][7]
- Do not eat, drink, or smoke in the laboratory.

Operational Plan for Safe Handling and Storage

Step 1: Engineering Controls

- Always handle **5-Bromo-2-furaldehyde** in a well-ventilated area.
- Use a certified chemical fume hood for all procedures involving the preparation of solutions and running reactions to minimize inhalation exposure.[2][4]
- Ensure appropriate exhaust ventilation is available where dust may be generated.[1]

Step 2: Donning PPE

- Before handling the chemical, put on the appropriate PPE as detailed in Table 1.
- Inspect gloves for any signs of degradation or puncture before use.[1]

Step 3: Chemical Handling

- When weighing the solid, do so in a designated area with minimal air currents to avoid dust formation.
- When preparing solutions, add the solid to the solvent slowly to prevent splashing.
- Keep containers tightly closed when not in use.[1][7]

Step 4: Storage

- Store **5-Bromo-2-furaldehyde** in a cool, dry, and well-ventilated place.[1][7]
- The recommended storage temperature is between 2-8°C.[1][9][10]

- Store in a tightly sealed container, away from incompatible substances such as strong oxidizing agents.^{[7][11][12]}

Step 5: Doffing PPE

- Remove PPE carefully to avoid contaminating yourself.
- Dispose of contaminated gloves and other disposable PPE in accordance with institutional and local regulations.^[1]
- Wash hands thoroughly after removing PPE.

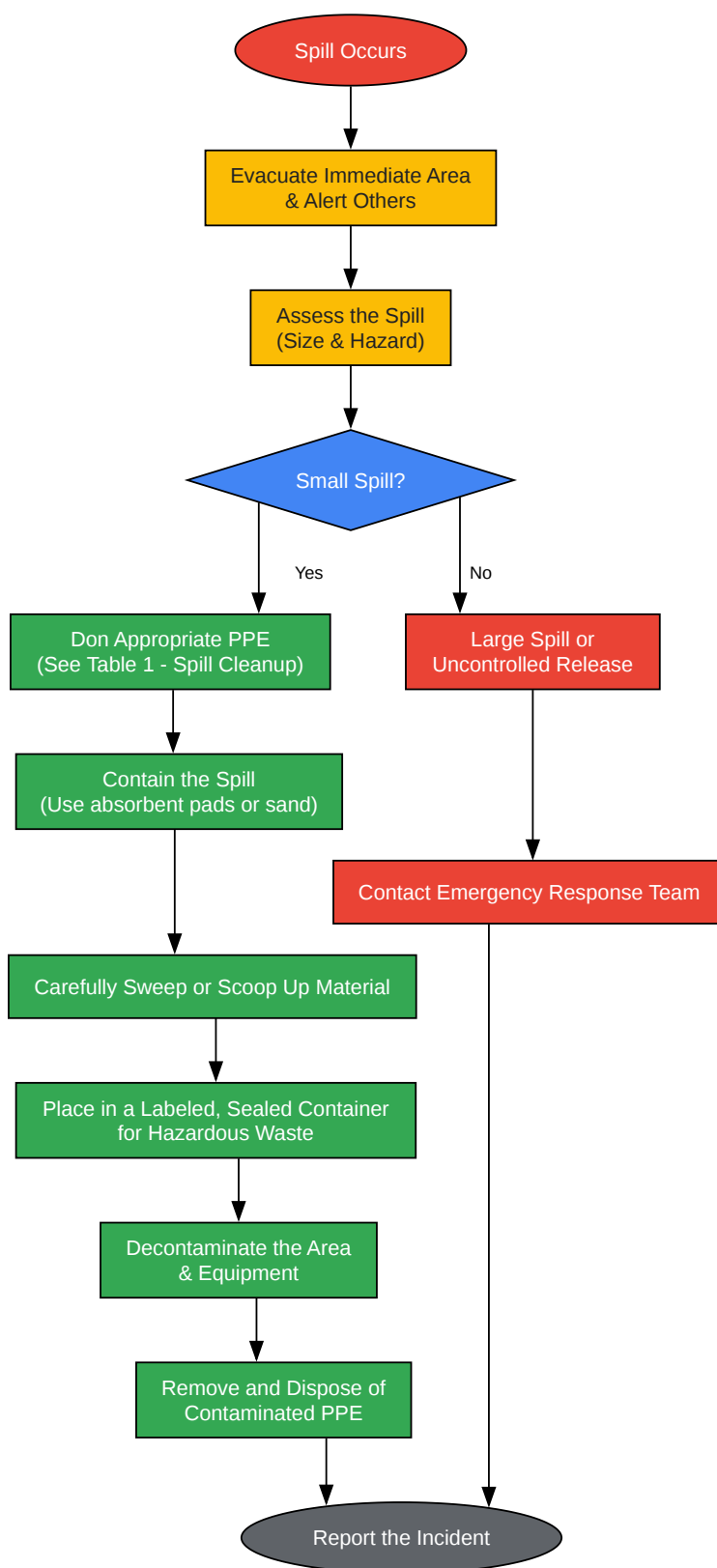
Emergency and First Aid Procedures

General Advice: In case of exposure or if you feel unwell, seek immediate medical attention and show the Safety Data Sheet (SDS) to the attending physician.^[1]

- Inhalation: Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration.^{[1][7]}
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes.^{[1][7]}
- Eye Contact: Rinse cautiously with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids.^{[1][7]}
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink 2-4 cups of water or milk.^{[1][7]} Never give anything by mouth to an unconscious person.^{[1][7]}

Spill Response Workflow

In the event of a spill, follow the workflow below to ensure a safe and effective cleanup.



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Caption: Workflow for responding to a **5-Bromo-2-furaldehyde** spill.

Disposal Plan

All waste materials, including the chemical itself and any contaminated items, must be treated as hazardous waste.

Step 1: Waste Collection

- Do not mix **5-Bromo-2-furaldehyde** waste with other waste streams.[\[1\]](#)
- Collect all solid waste, including contaminated PPE, in a clearly labeled, sealed, and suitable container.
- For liquid waste, use a labeled, sealed, and compatible container.

Step 2: Storage of Waste

- Store waste containers in a designated, well-ventilated, and secure area, away from incompatible materials.

Step 3: Disposal

- Dispose of the waste through a licensed and approved hazardous waste disposal company.[\[1\]](#)
- One approved method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[\[1\]](#)
- All disposal activities must comply with local, national, and international regulations on waste disposal.[\[1\]](#)
- Handle uncleaned containers as you would the product itself.[\[1\]](#)

Physical and Chemical Properties

Table 2: Properties of **5-Bromo-2-furaldehyde**

Property	Value
Molecular Formula	C ₅ H ₃ BrO ₂ [1][7][9][11]
Molecular Weight	174.98 g/mol [1][7][9][11]
Appearance	Brown needles or light yellow powder/crystal[1][7][9][12]
Melting Point	82-85 °C[1][11][12]
Boiling Point	112 °C @ 16 mmHg[9][12] / 222.9 °C @ 760 mmHg[11]
Solubility	Insoluble in water.[7] Soluble in ether, carbon tetrachloride, and other organic solvents.[12]
Flash Point	88.6 °C[11]

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